

Commercial Availability and Technical Guide for 99 atom % D Benzaldehyde-d5

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Compound of Interest

Compound Name: Benzaldehyde-2,3,4,5,6-d5

Cat. No.: B125877

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This technical guide provides an in-depth overview of the commercial availability, specifications, and applications of Benzaldehyde-d5 with an isotopic purity of 99 atom % D. This deuterated analog of benzaldehyde is a valuable tool in pharmaceutical research and development, particularly in drug metabolism and pharmacokinetic (DMPK) studies.

Commercial Availability

Benzaldehyde-d5 (C_6D_5CHO), with a 99 atom % deuterium enrichment, is readily available from several reputable suppliers of stable isotope-labeled compounds. Researchers can procure this product in various quantities to suit their experimental needs. Key suppliers include:

- Sigma-Aldrich (Merck): A major supplier of chemicals and laboratory equipment, offering Benzaldehyde-d5 with high isotopic and chemical purity.[\[1\]](#)
- CDN Isotopes: Specializes in the manufacturing and distribution of deuterated compounds for various scientific applications.[\[2\]](#)
- VIVAN Life Sciences: A provider of stable isotope-labeled compounds, including Benzaldehyde-d5, for research and development purposes.[\[3\]](#)

Quantitative Data and Product Specifications

The following table summarizes the key quantitative data for commercially available 99 atom % D Benzaldehyde-d5, allowing for easy comparison between suppliers.

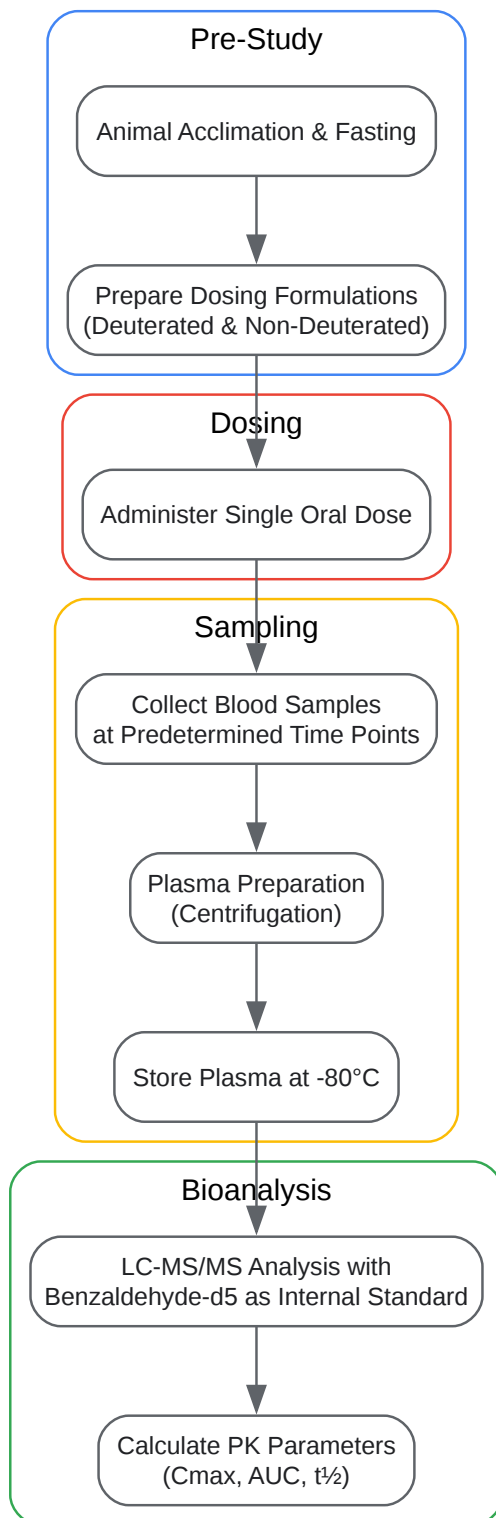
Specification	Sigma-Aldrich[1]	CDN Isotopes[2]	VIVAN Life Sciences[3]
Product Number	488119	D-2553	VLDL-00172
CAS Number	14132-51-5	14132-51-5	14132-51-5
Molecular Formula	C ₆ D ₅ CHO	C ₆ D ₅ CHO	C ₇ HD ₅ O
Molecular Weight	111.15 g/mol	111.15 g/mol	111.15 g/mol
Isotopic Purity	99 atom % D	99 atom % D	Not Specified
Chemical Purity	≥99% (CP)	≥96%	Not Specified
Appearance	Colorless to light yellow liquid	Not Specified	Not Specified
Density	1.094 g/mL at 25 °C	Not Specified	Not Specified
Boiling Point	178-179 °C (lit.)	Not Specified	Not Specified
Melting Point	-26 °C (lit.)	Not Specified	Not Specified
Refractive Index	n _{20/D} 1.545 (lit.)	Not Specified	Not Specified

Experimental Protocols

The primary application of Benzaldehyde-d5 in drug development is as an internal standard for quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS). The following is a generalized experimental protocol for its use in a pharmacokinetic study.

In Vivo Pharmacokinetic Study Workflow

In Vivo Pharmacokinetic Study Workflow

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Caption: Workflow for an in vivo pharmacokinetic study utilizing a deuterated internal standard.

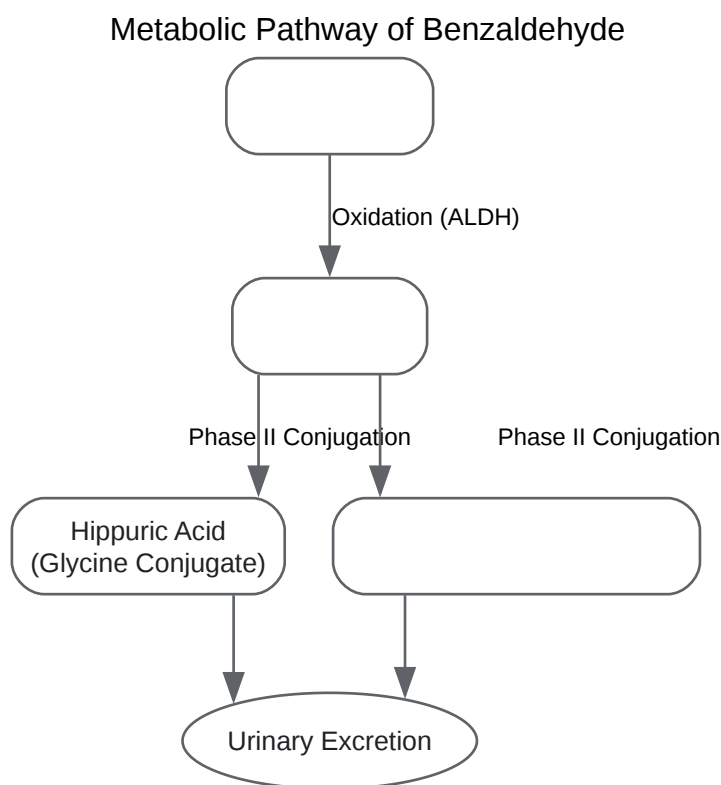
Methodology:

- Animal Dosing: Administer the non-deuterated therapeutic agent to laboratory animals (e.g., rats, mice) at a predetermined dose.[\[4\]](#)[\[5\]](#)
- Sample Collection: Collect biological samples (e.g., blood, plasma, urine) at various time points post-administration.[\[4\]](#)
- Sample Preparation:
 - To a known volume of the biological sample, add a precise amount of Benzaldehyde-d5 solution of a known concentration. This serves as the internal standard.
 - Perform protein precipitation by adding a solvent such as acetonitrile.
 - Centrifuge the sample to pellet the precipitated proteins.
 - Collect the supernatant for analysis.[\[4\]](#)
- LC-MS/MS Analysis:
 - Inject the supernatant into an LC-MS/MS system.
 - Develop a chromatographic method to separate the analyte (non-deuterated benzaldehyde or its metabolite) from the internal standard (Benzaldehyde-d5) and other matrix components.
 - Optimize the mass spectrometer settings to monitor specific parent-to-daughter ion transitions for both the analyte and the internal standard.
- Quantification:
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration in a series of standard samples.
 - Determine the concentration of the analyte in the experimental samples by interpolating their peak area ratios on the calibration curve. The use of a deuterated internal standard corrects for variations in sample preparation and instrument response.[\[6\]](#)[\[7\]](#)

Signaling and Metabolic Pathways

Benzaldehyde is metabolized in vivo, primarily through oxidation to benzoic acid. This metabolic pathway is a key area of investigation in drug development, as the rate and extent of metabolism can significantly impact the efficacy and safety of a drug candidate.

Metabolic Pathway of Benzaldehyde



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Caption: The primary metabolic pathway of benzaldehyde in vivo.

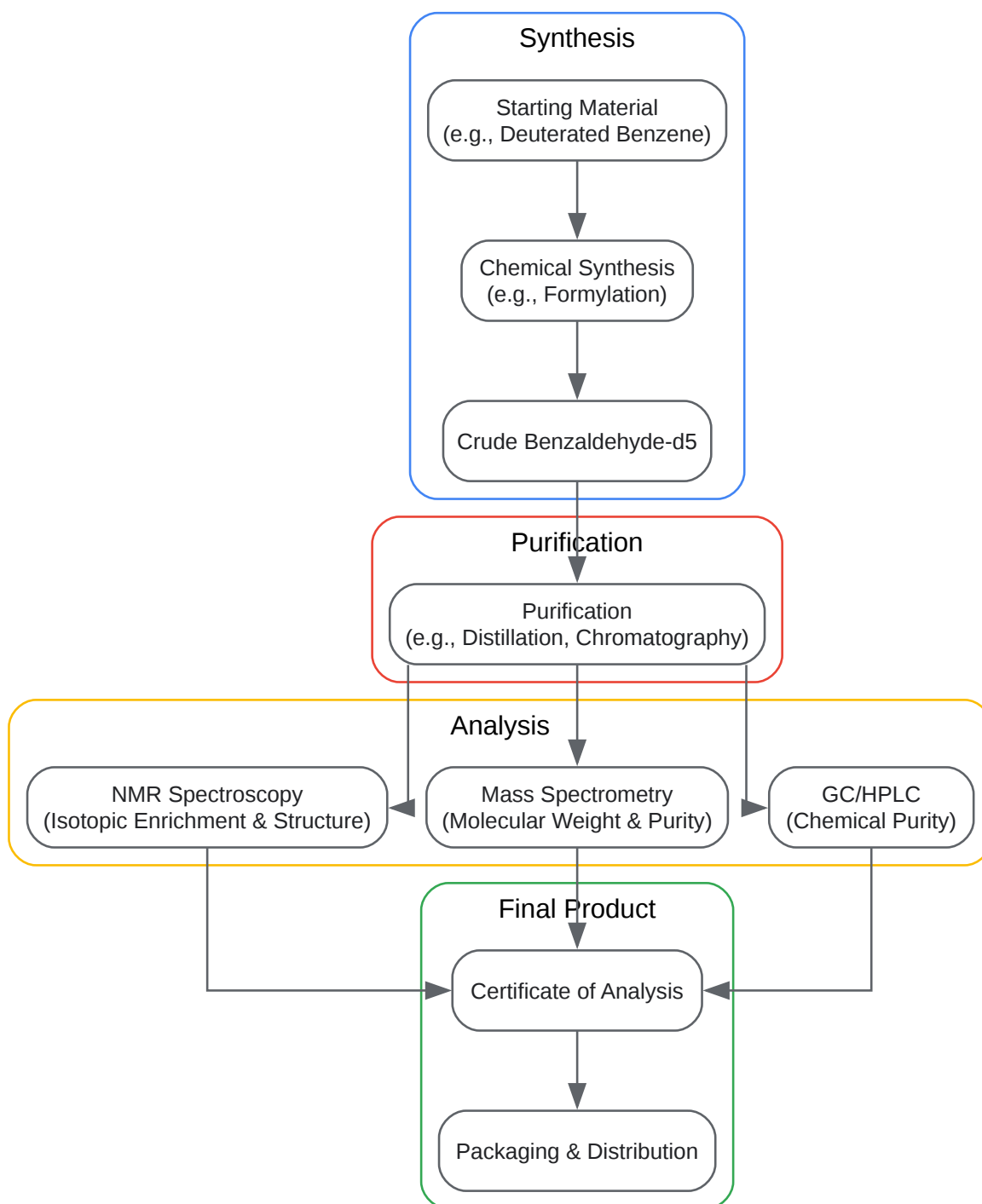
Benzaldehyde is absorbed and rapidly metabolized to benzoic acid in the skin and other tissues.[8][9] This conversion is primarily catalyzed by aldehyde dehydrogenase (ALDH) enzymes.[10] The resulting benzoic acid then undergoes Phase II conjugation with glycine to form hippuric acid or with glucuronic acid to form benzoyl glucuronide, both of which are then excreted in the urine.[8]

Quality Control and Synthesis

The quality of deuterated standards is paramount for accurate and reproducible results. Suppliers of Benzaldehyde-d5 employ rigorous quality control measures to ensure high isotopic enrichment and chemical purity.

Quality Control Workflow for Deuterated Compounds

Quality Control Workflow

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Caption: A typical workflow for the synthesis and quality control of deuterated compounds.

Key Analytical Techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used to confirm the identity and structure of the molecule and to determine the position and percentage of deuterium incorporation.
- Mass Spectrometry (MS): Confirms the molecular weight of the deuterated compound and is used to assess isotopic enrichment.
- Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC): Employed to determine the chemical purity of the compound and to identify any non-deuterated impurities.

The synthesis of Benzaldehyde-d₅ typically involves the formylation of deuterated benzene or the reduction of a deuterated benzoic acid derivative. The crude product is then purified using techniques such as distillation or chromatography to achieve the desired high chemical purity. [\[11\]](#)[\[12\]](#)

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